

The Hydrophilic Nature of NH₂-PEG8-OH: An In-depth Technical Guide

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Compound of Interest

Compound Name: NH₂-PEG8-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the hydrophilicity of Amino-PEG8-Hydroxyl (**NH₂-PEG8-OH**), a heterobifunctional linker increasingly pivotal in advanced drug development. The defining characteristic of this molecule is its pronounced hydrophilicity, primarily imparted by its eight-unit polyethylene glycol (PEG) chain. This feature is critical for enhancing the solubility, stability, and pharmacokinetic profiles of conjugated biomolecules, making it an essential tool in the synthesis of antibody-drug conjugates (ADCs), PROTACs, and other targeted therapies.

Core Properties of NH₂-PEG8-OH

NH₂-PEG8-OH is a monodisperse compound featuring a primary amine (-NH₂) group and a hydroxyl (-OH) group at opposite ends of a discrete PEG linker. The ether oxygen atoms along the PEG backbone readily form hydrogen bonds with water, rendering the molecule highly soluble in aqueous media.^{[1][2]} This intrinsic hydrophilicity is instrumental in mitigating the aggregation and improving the biocompatibility of otherwise hydrophobic therapeutic moieties.^[3]

Quantitative Physicochemical Data

The hydrophilicity of a molecule can be quantitatively assessed through several key parameters. The following table summarizes the available data for **NH₂-PEG8-OH**.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₅ NO ₈	[4]
Molecular Weight	369.45 g/mol	[4][5]
CAS Number	352439-37-3	[4][5][6]
Calculated LogP	-0.9464 to -2.4	[4][5]
Topological Polar Surface Area (TPSA)	111 Å ²	[4][5]
Solubility	Soluble in Water, DMSO, DMF, DCM	[6][7]
Appearance	Solid or viscous liquid	[7]

LogP (octanol-water partition coefficient) is a critical measure of hydrophilicity. A negative value, such as that calculated for **NH2-PEG8-OH**, indicates a strong preference for the aqueous phase, confirming its hydrophilic character.[4][8]

The Role of Hydrophilicity in Drug Development

The **NH2-PEG8-OH** linker is frequently employed to connect a targeting moiety (like an antibody) to a therapeutic payload (like a small molecule drug). Its hydrophilicity confers several advantages:

- **Enhanced Solubility:** It improves the aqueous solubility of the entire conjugate, which is particularly crucial when dealing with hydrophobic drug payloads.
- **Improved Pharmacokinetics:** The hydrophilic PEG chain creates a hydration shell around the conjugate, which can prolong its circulation time in the bloodstream by reducing renal clearance and recognition by the reticuloendothelial system.
- **Reduced Immunogenicity:** The PEG linker can mask potential epitopes on the conjugated protein or payload, thereby reducing the likelihood of an immune response.[3]
- **Optimized Stability:** By preventing aggregation, the linker contributes to the overall stability and manufacturability of the bioconjugate.[9]

Experimental Protocols for Assessing Hydrophilicity

For researchers seeking to experimentally verify or quantify the hydrophilicity of **NH2-PEG8-OH** or its conjugates, the following standard protocols are recommended.

Measurement of Water Solubility

This protocol, adapted from OECD Guideline 120, determines the solution behavior of a polymer in water.^[1]

Objective: To determine the saturation concentration of **NH2-PEG8-OH** in water at a given temperature.

Materials:

- **NH2-PEG8-OH**
- Deionized or distilled water
- Glass flasks with stoppers
- Temperature-controlled shaker or agitator
- Centrifuge or filtration apparatus (e.g., 0.45 µm filter)
- Analytical equipment for quantification (e.g., HPLC-ELSD, TOC analyzer)

Procedure:

- **Sample Preparation:** Weigh approximately 10 g of **NH2-PEG8-OH** into three separate flasks.^[1]
- **Dissolution:** Add a known volume of water to each flask. Place the flasks in a shaker set to a constant temperature (e.g., 20°C) and agitate until equilibrium is reached (typically 24-48 hours).
- **Phase Separation:** After agitation, allow the solutions to settle. If a solid phase remains, separate it from the aqueous phase by centrifugation or filtration.^[1]

- Quantification: Analyze the concentration of **NH2-PEG8-OH** in the clear aqueous phase using a validated analytical method like HPLC with an Evaporative Light Scattering Detector (ELSD), which is suitable for non-chromophoric compounds like PEGs.^[1]
- Data Analysis: Report the solubility as the mean concentration from the three replicates (e.g., in mg/L).^[1]

Measurement of Partition Coefficient (LogP)

This protocol describes the shake flask method for determining the octanol-water partition coefficient.

Objective: To measure the ratio of the concentration of **NH2-PEG8-OH** in octanol versus an aqueous buffer.

Materials:

- **NH2-PEG8-OH**
- 1-Octanol (pre-saturated with water)
- Aqueous buffer (e.g., PBS, pre-saturated with octanol)
- Separatory funnels
- Analytical equipment for quantification (e.g., LC-MS)

Procedure:

- Preparation: Prepare a stock solution of **NH2-PEG8-OH** in the aqueous buffer.
- Partitioning: In a separatory funnel, combine a known volume of the aqueous stock solution with an equal volume of pre-saturated 1-octanol.
- Equilibration: Shake the funnel vigorously for several minutes to allow the compound to partition between the two phases. Let the funnel stand until the layers have completely separated.

- Sampling: Carefully collect samples from both the aqueous and octanol layers.
- Quantification: Determine the concentration of **NH2-PEG8-OH** in each phase using a suitable analytical method.
- Calculation: Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of P.[\[8\]](#) A negative result confirms hydrophilicity.[\[8\]](#)

Measurement of Water Contact Angle

This method assesses the hydrophilicity of a surface functionalized with the linker.[\[10\]](#)

Objective: To determine the static water contact angle on a solid substrate coated with **NH2-PEG8-OH**.[\[8\]](#)

Materials:

- Contact angle goniometer with a high-resolution camera
- Micrometer syringe or automated dispenser
- High-purity water
- A flat substrate (e.g., glass slide, silicon wafer)
- **NH2-PEG8-OH** for surface modification

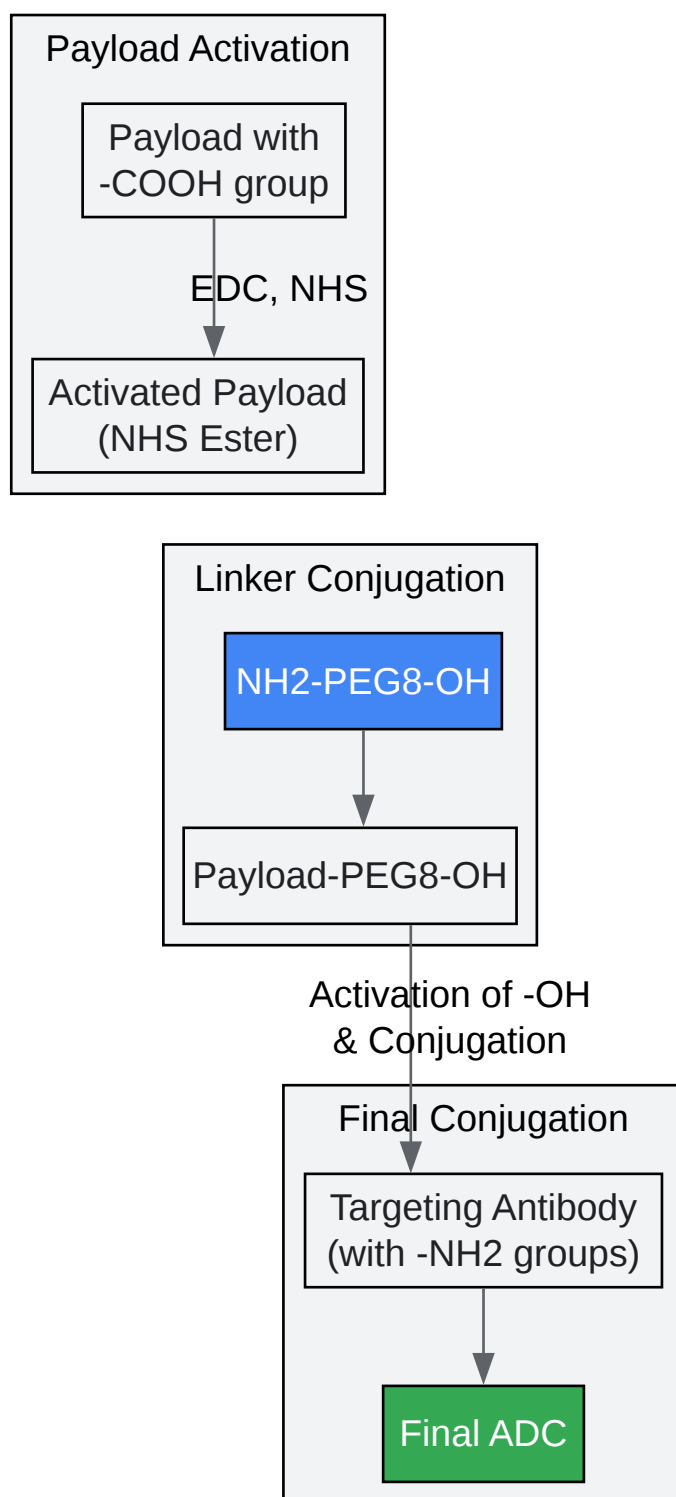
Procedure:

- Surface Preparation: Functionalize the substrate surface with **NH2-PEG8-OH** using an appropriate coupling chemistry (e.g., silanization for glass).
- Droplet Deposition: Place the functionalized substrate on the goniometer stage. Using the syringe, carefully dispense a small droplet of high-purity water (e.g., 5 μ L) onto the surface.[\[1\]](#)

- Image Capture: Allow the droplet to equilibrate for a few seconds and capture a high-resolution image of the droplet profile.[\[1\]](#)
- Angle Measurement: Use the goniometer's software to measure the angle formed at the interface of the water droplet, the surface, and the surrounding air.
- Data Analysis: Repeat the measurement at several different locations on the surface to obtain an average contact angle. A low contact angle ($<90^\circ$, typically $<40^\circ$ for PEGylated surfaces) indicates a hydrophilic surface.[\[8\]](#)[\[10\]](#)

Application Workflow and Logical Diagrams

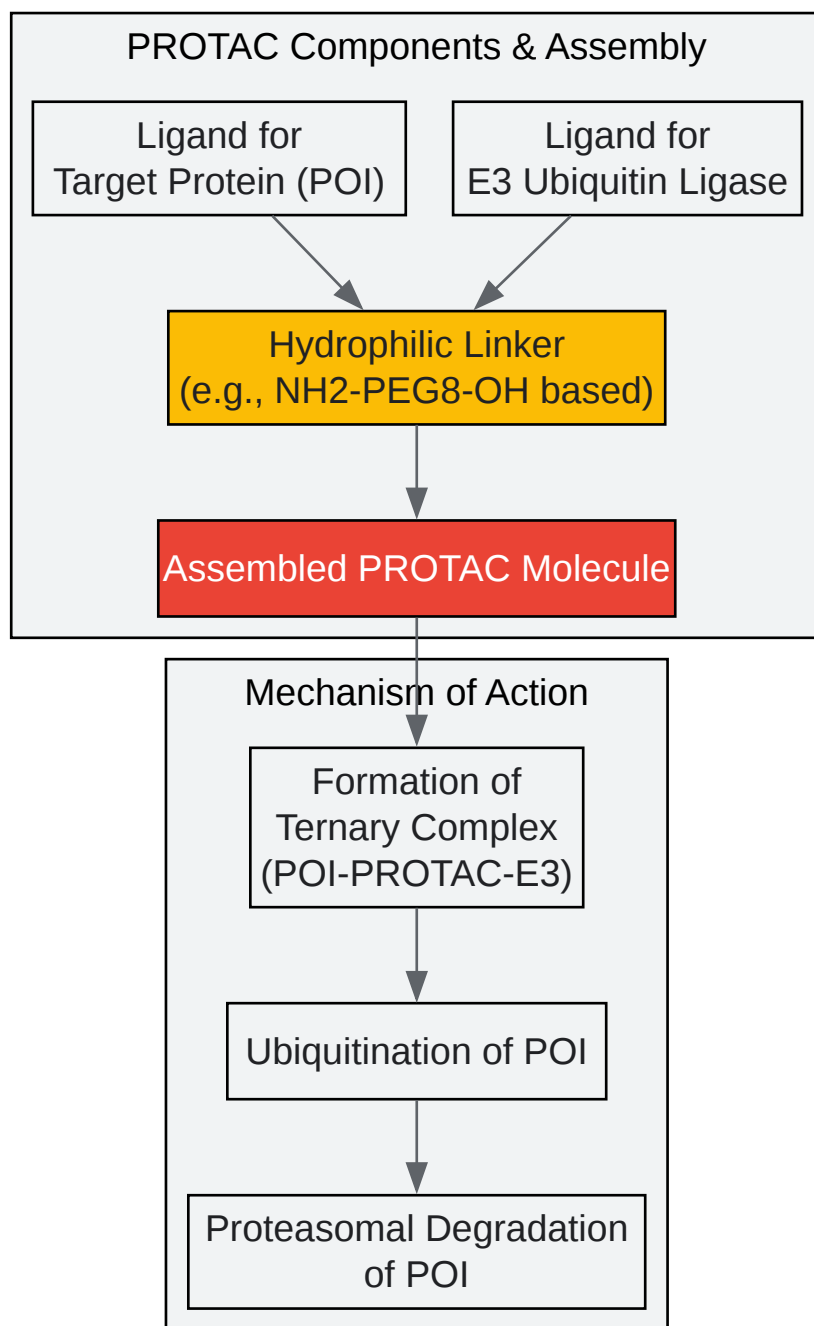
The heterobifunctional nature of **NH2-PEG8-OH** makes it an ideal linker for constructing complex bioconjugates. The following diagrams illustrate its application in a typical workflow for creating an Antibody-Drug Conjugate (ADC).



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Caption: A typical workflow for synthesizing an Antibody-Drug Conjugate (ADC) using **NH2-PEG8-OH**.

The logic behind using a hydrophilic linker like **NH2-PEG8-OH** in complex molecules like PROTACs is to ensure the final construct remains soluble and cell-permeable, facilitating the formation of the critical ternary complex.



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Caption: Logical relationship of a hydrophilic linker in PROTAC design and function.

In conclusion, **NH₂-PEG8-OH** is a well-defined, highly hydrophilic, and versatile chemical tool. Its ability to enhance the aqueous solubility and improve the pharmacokinetic properties of bioconjugates makes it an indispensable component in the development of next-generation targeted therapeutics. The experimental protocols provided herein offer a framework for the quantitative assessment of its defining hydrophilic character.

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